

1,7-Heptanediamine handling precautions H314 H318

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Compound Focus: 1,7-Heptanediamine

CAS No.: 646-19-5

Cat. No.: S605898

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Safe Handling Procedures and Controls

To mitigate risks, the following exposure controls and personal protective equipment (PPE) are mandatory.

Aspect	Requirements & Recommendations
General Handling Precautions	Avoid dust and aerosol formation. Use in a well-ventilated area. Provide appropriate exhaust ventilation [1].
Eye/Face Protection	Tightly fitting safety goggles [1].
Skin Protection	Wear protective gloves, protective clothing, and face protection. Use CE-approved gloves, noting that glove performance may vary with different solutions or concentrations [1].
Respiratory Protection	Use a particulate respirator (recommended filter type P2) when dusts are generated [1].
Body Protection	Flame-retardant, antistatic protective clothing [1].

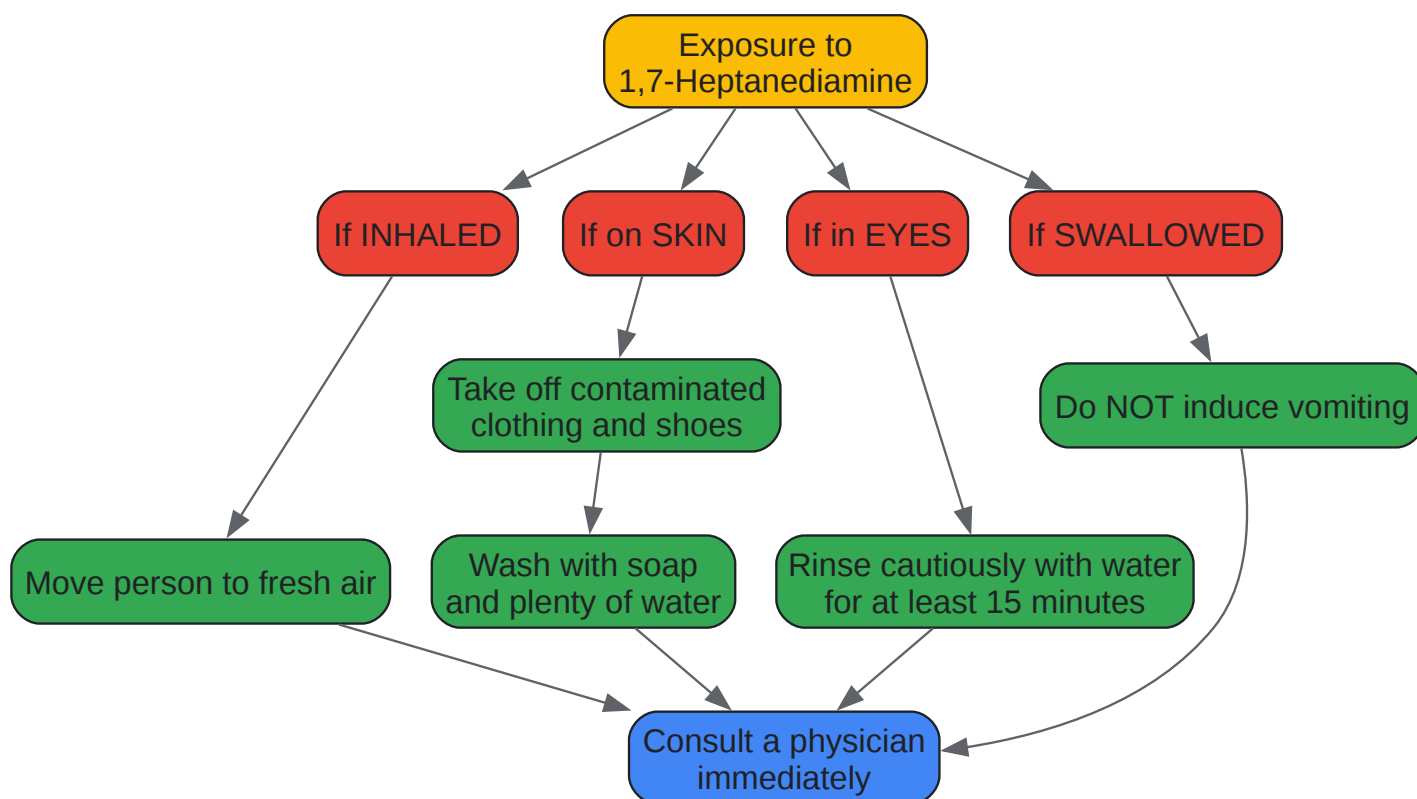
Storage and Stability

Proper storage is critical for maintaining chemical safety and integrity.

- **Storage Conditions:** Store in a **cool, dark place** (below 20°C) in an **inert atmosphere**. Keep the container tightly closed in a dry and well-ventilated place [1].
- **Incompatible Materials:** The substance is incompatible with **acids, acid chlorides, acid anhydrides, and strong oxidizing agents** [1].
- **Stability:** It is stable under recommended storage conditions [1].

First Aid Measures and Emergency Procedures

Immediate and correct first aid is crucial in case of exposure. The workflow below outlines the key steps to take.



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Frequently Asked Questions (FAQs)

Q1: What does the hazard statement H314 mean for my daily work with this chemical? H314 means **1,7-Heptanediamine causes severe skin burns and eye damage**. Any procedure involving transfer, weighing, or use of this substance must be conducted with great care. You must always wear appropriate PPE—including gloves, lab coat, and safety goggles—and work within a fume hood or with other local exhaust ventilation to prevent contact [1].

Q2: The MSDS mentions the substance is "air sensitive." How does this impact storage? An air-sensitive substance reacts with components in the air, such as oxygen or moisture. For **1,7-Heptanediamine**, you must store it under an inert atmosphere (e.g., nitrogen or argon) and ensure the container is tightly sealed. This prevents degradation and maintains the chemical's stability [2].

Q3: What should I do with waste containing 1,7-Heptanediamine? Surplus and non-recyclable material should be offered to a licensed disposal company. A common disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber. Contaminated packaging should be disposed of as an unused product [1].

Q4: What are the physical properties I need to know for experimental setup?

- **Physical State:** Can form a solidified mass or crystalline chunks [1].
- **Melting Point:** 26 - 29 °C [1].
- **Boiling Point:** 223 - 225 °C [1].
- **Flash Point:** 88 °C (closed cup), classifying it as flammable [1].
- **Solubility:** Soluble in water, ethanol, acetone, ether, and benzene [2].

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References

1. , 1 -Diaminoheptane | 7 X250MG | C 1 H18N2 | 688118 | 646-19-5 7 [hpc-standards.com]
2. 1,7-DIAMINOHEPTANE | 646-19-5 [chemicalbook.com]

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